

Technical Guide: Safety & Handling of O-(3,4-difluorophenyl)hydroxylamine

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Compound of Interest

Compound Name: O-(3,4-difluorophenyl)hydroxylamine

Cat. No.: B13691300

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Executive Summary & Chemical Identity[1][2][3]

O-(3,4-difluorophenyl)hydroxylamine is a specialized electrophilic aminating agent and building block used in the synthesis of heterocycles (e.g., benzofurans via rearrangement) and oxime ethers. While valuable, it belongs to the O-substituted hydroxylamine class, which possesses a weak N–O bond (

). This structural feature imparts significant thermal instability and potential for explosive decomposition upon heating or friction.

This guide prioritizes the Hydrochloride Salt (HCl) form, as the free base is kinetically unstable and prone to rapid disproportionation.

Chemical Identifiers

Property	Detail
Chemical Name	O-(3,4-difluorophenyl)hydroxylamine hydrochloride
CAS Number	1312769-99-5 (HCl Salt)
Structure	3,4-F
	-C
	H
	-O-NH [1][2][3][4][5] · HCl
Molecular Weight	181.57 g/mol (HCl salt)
Physical Form	White to off-white crystalline solid
Storage Class	4.1B (Flammable Solid / Self-reactive)

Hazard Profile & Mechanistic Toxicity

Thermal & Chemical Hazards (The "Why")

The primary danger lies in the N–O bond. Unlike N-aryl hydroxylamines, O-aryl variants are potent nucleophiles (alpha-effect) but also susceptible to radical cleavage.

- **Decomposition:** Upon heating (>100°C) or metal catalysis (Fe, Cu), the compound can undergo N–O bond homolysis or Bamberger-like rearrangements, releasing significant energy.
- **Incompatibility:** Violent reactions occur with strong acylating agents (anhydrides), oxidizing agents (permanganates), and reducing metals (Zn, Mg).

Biological Hazards (E-E-A-T Assessment)

- **Hematotoxicity (Methemoglobinemia):** Like aniline and simple hydroxylamine, this compound can oxidize ferrous hemoglobin (Fe

) to ferric methemoglobin (Fe

), destroying oxygen transport capacity.

- Symptom:[6][7][8] Cyanosis (blue lips/nails) independent of respiratory distress.
- Genotoxicity: Hydroxylamines are direct-acting mutagens in Ames tests. Treat as a suspected carcinogen (GHS Category 2).[8][9]
- Sensitization: High potential for skin sensitization (allergic contact dermatitis).

GHS Classification (Inferred from Analogues):

- H228: Flammable solid.
- H302+H312: Harmful if swallowed or in contact with skin.[8][9]
- H317: May cause an allergic skin reaction.[7][8][9]
- H351: Suspected of causing cancer.[7][8][9]
- H373: May cause damage to organs (Blood) through prolonged exposure.[8][9]

Storage & Stability Protocols

The stability of this compound is strictly temperature- and pH-dependent.

Protocol 3.1: The "Cold Chain" Rule

- Temperature: Store strictly at 2°C – 8°C.
- Atmosphere: Must be stored under Argon or Nitrogen. Oxygen accelerates oxidative degradation to the corresponding oxime or nitroso compounds.
- Container: Amber glass with a Teflon-lined cap. Avoid metal spatulas or containers (risk of catalytic decomposition).

Protocol 3.2: Free Base vs. Hydrochloride

- HCl Salt: Relatively stable at 4°C.

- Free Base: NEVER store the free base.
 - Operational Rule: If your protocol requires the free base, generate it in situ (e.g., using NaHCO₃ or Et₃N) immediately prior to reaction. Do not isolate or concentrate the free base to dryness, as it may detonate.

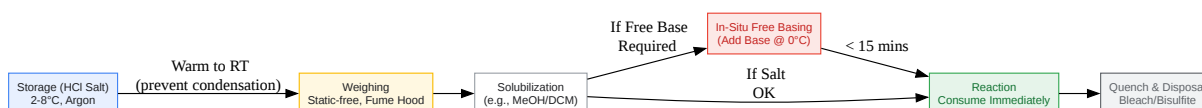
Handling & Experimental Workflow

Personal Protective Equipment (PPE)

- Respiratory: P3/N95 dust mask (for weighing <1g) or Powered Air Purifying Respirator (PAPR) for larger scales.
- Dermal: Double nitrile gloves (0.11 mm min). O-aryl hydroxylamines penetrate skin rapidly.
- Eyes: Chemical splash goggles.

Workflow Visualization

The following diagram outlines the safe handling lifecycle, emphasizing the "Generate & Use" principle for the free base.



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Caption: Workflow for handling **O-(3,4-difluorophenyl)hydroxylamine**. Note the critical "In-Situ" step for the free base.

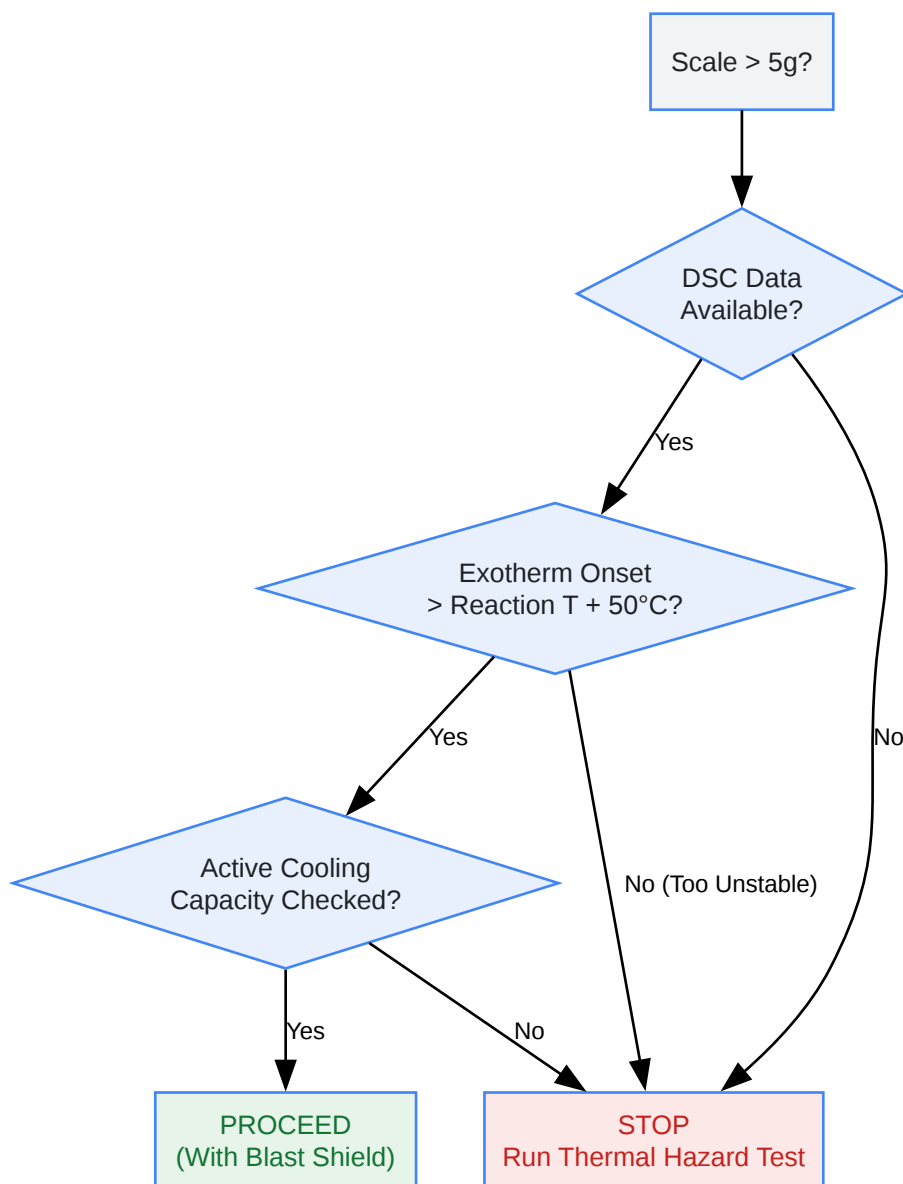
Reaction Safety & Scale-Up

When scaling reactions involving this compound >5g, thermal runaway is a significant risk.

Critical Control Points

- DSC Screening: Before scaling >1g, run a Differential Scanning Calorimetry (DSC) test.
 - Reject Criteria: If an exotherm onset is detected <50°C above your reaction temperature, do not proceed.
- Solvent Selection: Avoid halogenated solvents if using strong bases (carbene formation risk). Preferred solvents: THF, MeOH, Toluene.
- Venting: Reactions often evolve gas (N or oxides) upon decomposition. Ensure reactor is vented to a scrubber.

Scale-Up Decision Tree



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Caption: Go/No-Go decision logic for scaling reactions involving O-aryl hydroxylamines.

Emergency Procedures

Exposure Response

- Skin Contact: Wash with soap and water for 15 minutes.[7] Do not use ethanol (increases absorption).
- Inhalation: Move to fresh air. If lips turn blue (cyanosis), administer 100% oxygen.

- Medical Note: Treat for methemoglobinemia. Methylene blue (1-2 mg/kg IV) is the standard antidote if MetHb levels >30%.

Spill Cleanup

- Evacuate the immediate area.
- Don PPE: Goggles, double gloves, respirator.
- Neutralize: Cover spill with weak reducing agent (e.g., sodium thiosulfate solution) to degrade the N-O bond safely, or absorb with vermiculite.
- Disposal: Incineration is preferred. Do not mix with ketone waste (forms oximes, potentially exothermic).

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